

Propylthiouracil (PTU): A Technical Guide to Chemical Properties for Experimental Design

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the chemical and physical properties of **Propylthiouracil** (PTU), a critical thiourea antithyroid agent. The information herein is intended to support the design and execution of robust scientific experiments by providing essential data on its stability, solubility, and mechanism of action, alongside detailed experimental protocols.

Core Chemical and Physical Properties

Propylthiouracil (PTU) is a white, crystalline, thiocarbamide compound known for its role in managing hyperthyroidism.[1] Its utility in experimental settings is dictated by its fundamental physicochemical characteristics. A comprehensive summary of these properties is presented below.

Table 1: Physicochemical Properties of **Propylthiouracil**



Property	Value	Source(s)
IUPAC Name	6-propyl-2-sulfanylidene-1H- pyrimidin-4-one	[2]
Molecular Formula	C7H10N2OS	[2][3]
Molecular Weight	170.23 g/mol	[2][3]
Melting Point	218-221 °C	[2][4][5]
pKa (Strongest Acidic)	8.09	[6][7]
Water Solubility	1.1 - 1.2 mg/mL (at 20-25 °C)	[5][6][8]
Solubility in Organic Solvents	Ethanol: ~16 mg/mLDMSO: ~10 mg/mLDMF: ~12.5 mg/mLAcetone: ~16 mg/mL1N NaOH: 50 mg/mL (with heat)	[5][8][9]
Appearance	White, crystalline powder with a bitter taste.	[1][2]
Stability	Stable under normal conditions; light-sensitive.[4][8] In extemporaneously prepared oral suspensions (5 mg/mL), it is stable for at least 70 days at 25°C and 91 days at 4°C.[10] [11][12]	

Mechanism of Action: Dual Inhibition Pathway

Propylthiouracil exerts its therapeutic effects by targeting two primary pathways in thyroid hormone regulation.

• Inhibition of Thyroid Peroxidase (TPO): PTU's principal mechanism is the inhibition of TPO, a key enzyme in the thyroid gland.[4][13][14] TPO is responsible for oxidizing iodide (I⁻) to iodine (I₀) and subsequently incorporating it onto tyrosine residues of the thyroglobulin protein.[4][6][15] By blocking this enzyme, PTU effectively halts the synthesis of new thyroid hormones, thyroxine (T4) and triiodothyronine (T3).[13][16]

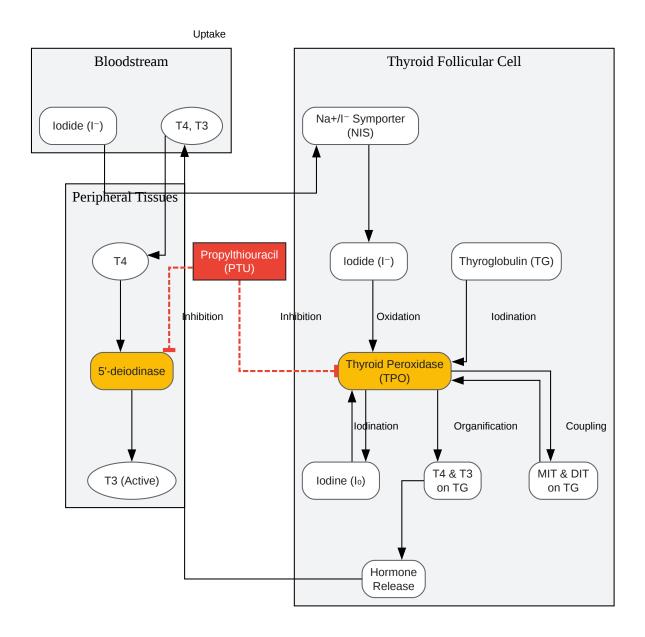




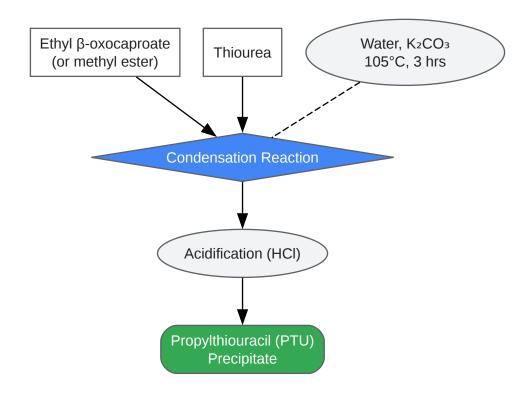


• Inhibition of 5'-deiodinase: Unlike some other antithyroid drugs like methimazole, PTU also inhibits the peripheral enzyme 5'-deiodinase.[8][13][15] This enzyme is responsible for converting T4 into T3, which is the more metabolically active form of the hormone.[1][16][17] This dual action makes PTU particularly effective in acute situations like a thyroid storm, where a rapid reduction in active thyroid hormone is required.[1][8]

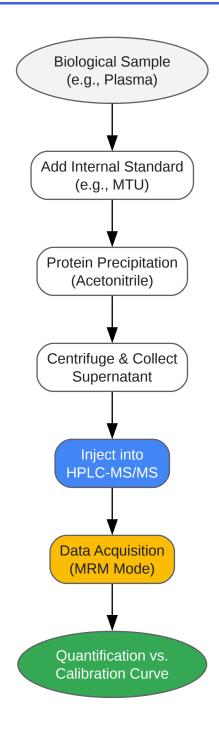












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